

A Technical Guide to High-Purity Thyroxine Methyl Ester for Research Applications

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Compound of Interest

Compound Name: *Thyroxine methyl ester*

Cat. No.: *B194932*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **Thyroxine methyl ester**, a critical derivative of the thyroid hormone thyroxine (T4) utilized in a variety of research and development applications. This document details commercially available sources, quantitative specifications, relevant experimental protocols, and the key signaling pathways associated with its parent compound, T4.

Commercial Suppliers and Quantitative Data

High-purity **Thyroxine methyl ester** is available from several reputable chemical suppliers. It is primarily intended for research use and is often supplied as an analytical standard for quality control in the manufacturing of levothyroxine-based pharmaceuticals. The purity of commercially available **Thyroxine methyl ester** is typically determined by High-Performance Liquid Chromatography (HPLC). Below is a summary of key quantitative data from various suppliers.

Supplier	Product Name	CAS Number	Purity	Molecular Formula	Molecular Weight (g/mol)
LGC Standards	Thyroxine Methyl Ester	32180-11-3	>95% (HPLC) [1]	C ₁₆ H ₁₃ I ₄ NO ₄	790.90
MedchemExpress	Thyroxine methyl ester	32180-11-3	Not specified	C ₁₆ H ₁₃ I ₄ NO ₄	790.90
Sigma-Aldrich	Thyroxine Methyl Ester	32180-11-3	Not specified	C ₁₆ H ₁₃ I ₄ NO ₄	790.9
Axios Research	Thyroxine Methyl Ester	32180-11-3	Not specified	Not specified	Not specified
Pharmaffiliates	Levothyroxine Methyl Ester	32180-11-3	Not specified	C ₁₆ H ₁₃ I ₄ NO ₄	790.9

Note: Purity specifications may vary by lot. It is recommended to request a lot-specific Certificate of Analysis (CoA) from the supplier for precise quantitative data.

Experimental Protocols

The following protocols are provided as a guide for researchers working with **Thyroxine methyl ester**. These are based on established methodologies for handling and experimenting with thyroid hormones and their derivatives.

Preparation of Stock Solutions

Due to the poor aqueous solubility of thyroxine and its derivatives, a stock solution is typically prepared in an organic solvent.

- Materials:
 - High-purity **Thyroxine methyl ester** powder
 - Dimethyl sulfoxide (DMSO), cell culture grade

- Sterile, nuclease-free microcentrifuge tubes
- Procedure:
 - Aseptically weigh the desired amount of **Thyroxine methyl ester** powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex the tube until the powder is completely dissolved.
 - Store the stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.

In Vitro Cell Culture Assay: Assessing Cellular Proliferation

This protocol outlines a general procedure for evaluating the effect of **Thyroxine methyl ester** on the proliferation of a responsive cell line (e.g., certain cancer cell lines).

- Materials:
 - Appropriate cell line (e.g., human breast cancer cell line MCF-7)
 - Complete cell culture medium (e.g., DMEM with 10% fetal bovine serum)
 - **Thyroxine methyl ester** stock solution (prepared as above)
 - 96-well cell culture plates
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent
 - Solubilization buffer (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
 - Plate reader
- Procedure:

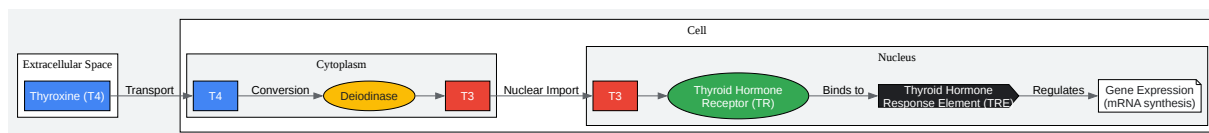
- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Prepare serial dilutions of **Thyroxine methyl ester** in a complete culture medium from the stock solution.
- Remove the existing medium from the cells and replace it with the medium containing various concentrations of **Thyroxine methyl ester**. Include a vehicle control (medium with the same concentration of DMSO used for the highest drug concentration).
- Incubate the plate for the desired period (e.g., 24, 48, or 72 hours).
- Add MTT reagent to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Add the solubilization buffer to dissolve the formazan crystals.
- Measure the absorbance at the appropriate wavelength (e.g., 570 nm) using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control.

Signaling Pathways

Thyroxine (T4), the parent compound of **Thyroxine methyl ester**, exerts its biological effects through both genomic and non-genomic signaling pathways. The esterification of the carboxylic acid group in **Thyroxine methyl ester** may influence its transport across cell membranes and its interaction with cellular targets.

Genomic Signaling Pathway

The classical genomic pathway involves the conversion of T4 to the more active triiodothyronine (T3) and subsequent binding to nuclear thyroid hormone receptors (TRs), which then regulate gene expression.

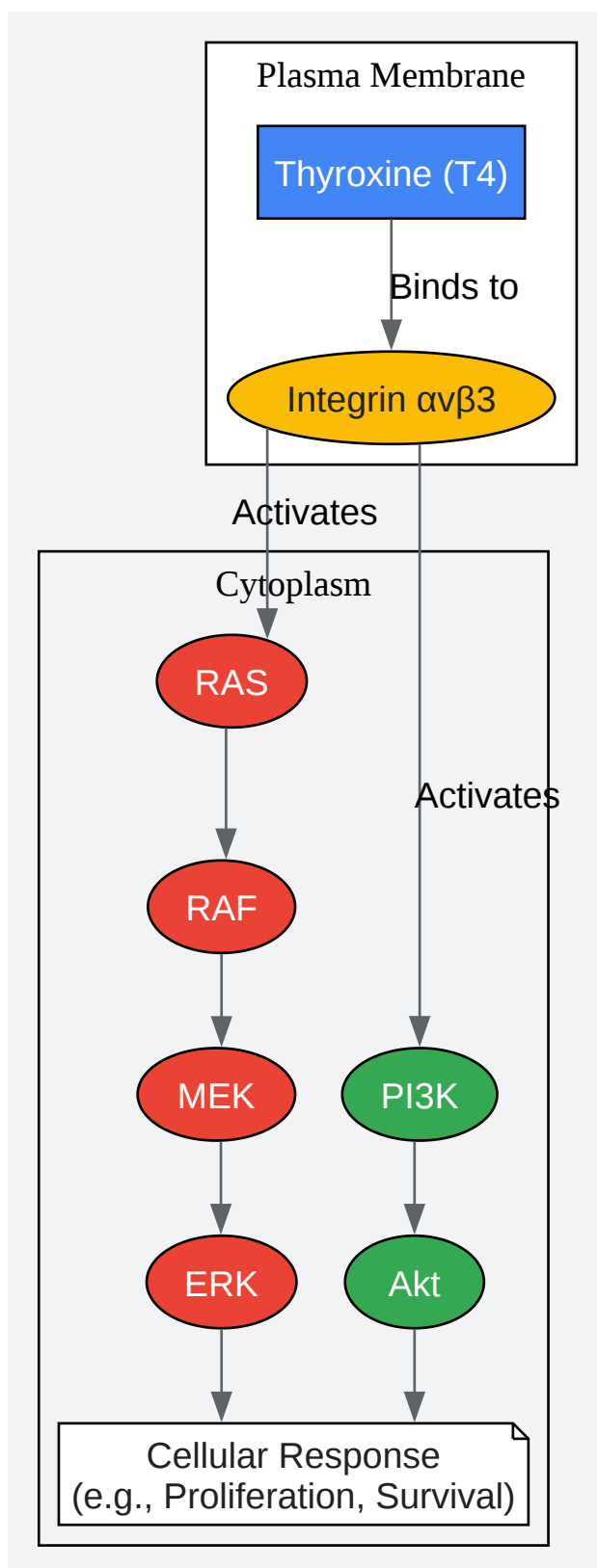


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Genomic Thyroid Hormone Signaling Pathway

Non-Genomic Signaling Pathway

T4 can also initiate rapid, non-genomic effects by binding to a cell surface receptor, integrin $\alpha\text{v}\beta 3$. This interaction can trigger downstream signaling cascades, such as the PI3K/Akt and MAPK/ERK pathways, which are involved in cell proliferation and survival.

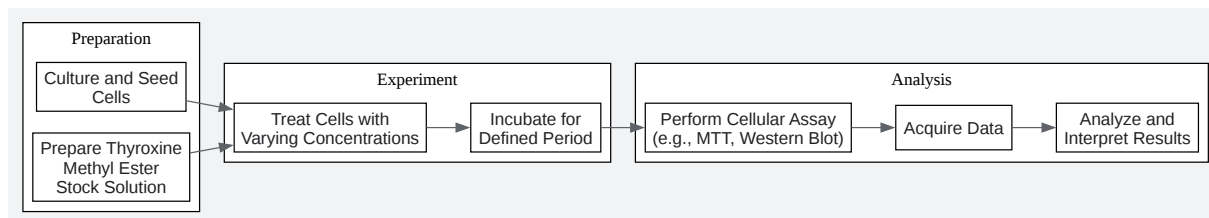


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Non-Genomic Thyroid Hormone Signaling

Experimental Workflow

The following diagram illustrates a typical workflow for investigating the in vitro effects of **Thyroxine methyl ester**.



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In Vitro Experimental Workflow

This technical guide provides a foundational understanding of high-purity **Thyroxine methyl ester** for research purposes. Researchers are encouraged to consult supplier-specific documentation for the most accurate and up-to-date product information and to adapt the provided protocols to their specific experimental needs.

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References

- 1. Thyroxine Methyl Ester | CAS 32180-11-3 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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